Comparative ADME Profiling of Pyridazine Analogues: A Guide to Scaffold Optimization

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Compound of Interest

Compound Name:	*2-Propenoic acid, 3-(4-pyridazinyl)-, (2E)-*
Cat. No.:	*B7902259*

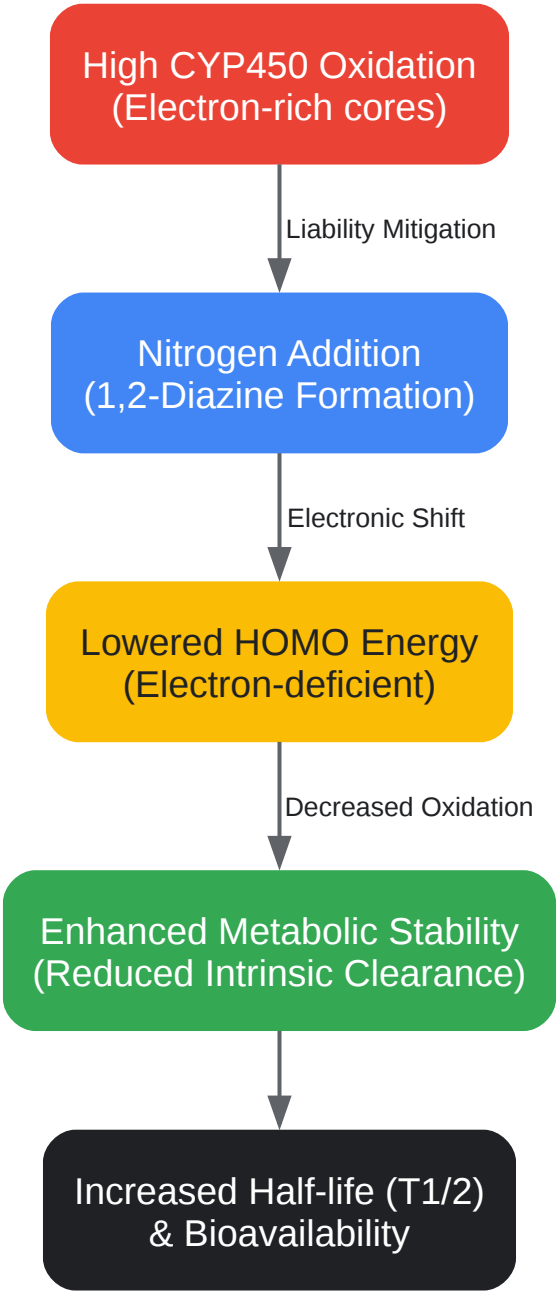
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The Pyridazine Scaffold: Physicochemical Rationale

In modern medicinal chemistry, the pyridazine ring (1,2-diazine) has firmly established itself as a "privileged structure" and one of the most developable heterocycles for drug design[1]. Characterized by two adjacent nitrogen atoms, it exhibits unique physicochemical properties compared to its pyrimidine and pyrazine isomers.

From a mechanistic perspective, the incorporation of a second nitrogen atom into an aromatic phenyl or pyridine ring lowers the Highest Occupied Molecular Orbital (HOMO) energy[2]. This electronic shift renders the ring system more electron-deficient, significantly reducing its susceptibility to cytochrome P450 (CYP450)-mediated oxidative metabolism[2]. Furthermore, the adjacent nitrogens create a strong localized dipole, granting pyridazines a superior capacity for hydrogen bonding and highly beneficial pharmacokinetic (PK) properties without disproportionately increasing lipophilicity[3].

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Fig 1. Mechanistic pathway of metabolic stability enhancement via pyridazine incorporation.

Comparative ADME Data of Key Pyridazine Sub-Classes

Different functionalizations and fusions of the pyridazine core yield distinct Absorption, Distribution, Metabolism, and Excretion (ADME) profiles. A comparative analysis of recent

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preclinical data reveals how structural tuning dictates pharmacokinetics:

- Tetrahydropyridazines: Developed as peripherally restricted CB1R inhibitors, these compounds demonstrate exceptional metabolic stability. The racemic compound PB19A exhibits a half-life of 48.8 minutes and a moderate clearance rate (Cl = 23 µL/min/mg) in mouse liver microsomes. Remarkably, this extends to a 762.9-minute half-life and a clearance limit of < 2 mL/min/kg in human liver microsomes (HLM)[4].

- Pyrazolo[1,5-b]pyridazines: Repurposed for the treatment of Human African Trypanosomiasis (HAT), these fused bicyclic systems were subjected to rigorous multiparameter optimization. Modifications at the R3 position directly influenced thermodynamic aqueous solubility and HLM intrinsic clearance, successfully balancing anti-parasitic target potency with the necessary Central Nervous System (CNS) penetrance[5].

- Imidazo[1,2-b]pyridazines: Utilized in the development of CDK12/13 inhibitors and cyclin K degraders for triple-negative breast cancer, these analogues show highly favorable in vitro ADME and in vivo PK properties, maintaining low nanomolar activity while resisting rapid hepatic clearance[6].

- Chloropyridazines: During the optimization of Pantothenate Kinase (PANK) activators, chloropyridazine analogues (e.g., Compound 5) showed distinct profiles compared to dimethyl aniline analogues. While Compound 5 was cleared more rapidly than the initial lead, it exhibited a significantly larger volume of distribution, guiding the structure-activity relationship (SAR) toward the clinical candidate BBP-671[7].

Quantitative ADME Comparison Summary

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Compound Class	Representative Analog	Target Indication	HLM Half-life (min)	Clearance Profile	Key ADME Observation
Tetrahydropyridazine	PB19A	CB1R (Metabolic Syndrome)	762.9	< 2.0 mL/min/kg (Human)	Exceptional human microsomal stability; negligible brain penetrance[4].
Chloropyridazine	Compound 5	PANK (PKAN)	N/A	Rapid (Mouse)	Less bioavailable but larger volume of distribution compared to lead[7].
Pyrazolo[1,5-b]pyridazine	Compound 20g	T. b. brucei (HAT)	Moderate	Moderate	Optimized for CNS penetration and aqueous solubility[5].
Imidazo[1,2-b]pyridazine	Lead Analog	CDK12/13 (TNBC)	High	Low	Suitable in vivo PK properties for solid tumor efficacy studies[6].

Experimental Methodology: Self-Validating ADME Protocols

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To ensure high-fidelity ADME data when evaluating novel pyridazine analogues, the following protocols are designed as self-validating systems. As an application scientist, it is critical not just to execute steps, but to understand the causality behind the assay conditions.

Protocol A: Microsomal Stability Assay (Intrinsic Clearance & Half-life)

Purpose: To determine the metabolic stability of pyridazine analogues against hepatic CYP450 enzymes. Causality Check: Why use a low protein concentration (0.5 mg/mL)? High protein concentrations can lead to non-specific protein binding, which artificially masks the true intrinsic clearance of lipophilic analogues, leading to false-positive stability data.

- Preparation: Prepare a 10 mM stock solution of the pyridazine analogue in DMSO. Dilute to a 1 µM working concentration in 100 mM potassium phosphate buffer (pH 7.4).
- Pre-incubation: Combine the working compound (1 µM) with human liver microsomes (HLM) at a final protein concentration of 0.5 mg/mL. Crucial Step: Pre-incubate the mixture at 37°C for 5 minutes without NADPH.
    - Causality: This establishes thermal equilibrium and provides a baseline to verify that any subsequent degradation is strictly CYP450-dependent, rather than due to inherent chemical instability in the buffer.
- Initiation: Initiate the enzymatic reaction by adding the cofactor NADPH to a final concentration of 1 mM.
- Sampling: Aliquot 50 µL of the reaction mixture at precise time points (0, 5, 15, 30, and 60 minutes).
- Quenching: Immediately quench each aliquot in 150 µL of ice-cold acetonitrile containing an internal standard (e.g., tolbutamide).
    - Causality: The organic solvent instantly denatures the microsomal proteins, halting the reaction exactly at the designated time point.
- Analysis: Centrifuge at 4000 rpm for 15 minutes to pellet proteins. Analyze the supernatant via LC-MS/MS to calculate the elimination rate constant (

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) and half-life (

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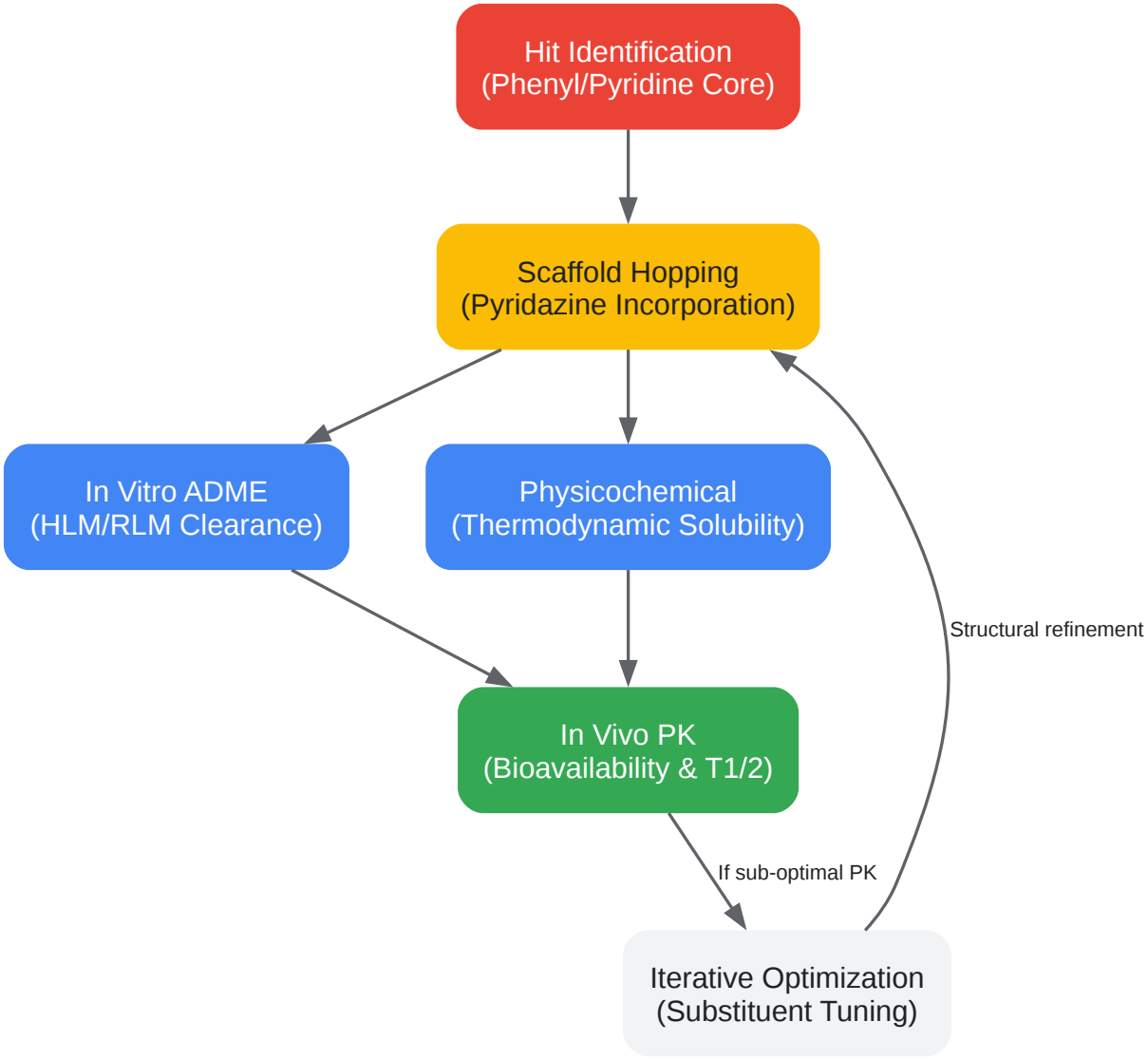
Protocol B: Thermodynamic Aqueous Solubility Assay

Purpose: To evaluate the true solubility of the scaffold in aqueous media, a critical parameter for oral bioavailability. Causality Check: Why use the shake-flask method instead of kinetic DMSO-dilution? Kinetic methods often overestimate solubility due to supersaturation and co-solvent effects from the DMSO stock. The shake-flask method ensures true thermodynamic equilibrium of the crystalline solid.

- Solid Addition: Add 2-3 mg of the solid, crystalline pyridazine analogue into a glass vial.
- Buffer Addition: Add 1 mL of simulated intestinal fluid (FaSSIF, pH 6.5) or standard PBS (pH 7.4).
- Equilibration: Agitate the suspension on a rotary shaker at 300 rpm at 25°C for 24 to 48 hours.
    - Causality: Extended agitation ensures the system fully transitions from a kinetic dissolution state to a stable thermodynamic equilibrium.
- Filtration: Filter the suspension through a 0.22 µm PTFE syringe filter to remove all undissolved solid particles.
- Quantification: Dilute the filtrate appropriately and quantify the dissolved compound concentration using HPLC-UV against a standard calibration curve.

ADME Optimization Workflow

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Fig 2. Iterative ADME optimization workflow for pyridazine scaffold hopping.

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